

An In-depth Technical Guide to Potassium Azide-15N

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Compound of Interest

Compound Name: Potassium Azide-15N

Cat. No.: B13413839

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CAS Number: 58524-53-1

This guide provides a comprehensive overview of **Potassium Azide-15N**, a stable isotope-labeled compound crucial for researchers, scientists, and drug development professionals. The following sections detail its chemical properties, synthesis, applications, and safety protocols, with a focus on its role in advanced analytical and biomedical research.

Physicochemical Properties

Potassium Azide-15N is an isotopically labeled form of potassium azide where one of the nitrogen atoms in the azide moiety is the heavy isotope ^{15}N . This labeling provides a powerful tool for tracing and quantification in various chemical and biological systems.

General Properties

Property	Value	Reference
CAS Number	58524-53-1	N/A
Molecular Formula	KN ₂ ¹⁵ N	[1]
Molecular Weight	82.11 g/mol	[1]
Appearance	Off-White Solid	[1]
Melting Point	350 °C (decomposes)	[2]
Solubility in Water	41.4 g/100 mL (0 °C), 50.8 g/100 mL (20 °C), 105.7 g/100 mL (100 °C)	[3]
Solubility in other solvents	Soluble in liquid ammonia and methanol. Slightly soluble in ethanol. Insoluble in acetone and diethyl ether.	
Density	2.038 g/cm ³	
Stability	Decomposes upon heating or UV irradiation. Can be explosive if heated rapidly.	

Spectroscopic Data

The ¹⁵N labeling of potassium azide allows for its detection and characterization using various spectroscopic techniques, most notably Nuclear Magnetic Resonance (NMR) spectroscopy. The ¹⁵N nucleus has a nuclear spin of 1/2, which results in sharp and well-resolved NMR signals, making it ideal for structural and dynamic studies.

Synthesis and Experimental Protocols

The synthesis of Potassium Azide-¹⁵N typically involves the introduction of the ¹⁵N isotope from a labeled precursor. While a direct synthesis protocol for Potassium Azide-¹⁵N is not readily available, a common approach is the synthesis of ¹⁵N-labeled sodium azide, which can then be converted to potassium azide.

Synthesis of Sodium Azide- $^{15}\text{N}_3$

This protocol is adapted from a reported procedure for the synthesis of sodium azide- $^{15}\text{N}_3$.

Materials:

- Hydrazine- $^{15}\text{N}_2$ monohydrate
- Isoamyl nitrite- ^{15}N
- Sodium ethoxide
- Anhydrous ethanol
- Dry ether

Procedure:

- Prepare a solution of sodium ethoxide in anhydrous ethanol.
- To this solution, add Hydrazine- $^{15}\text{N}_2$ monohydrate with cooling.
- Slowly add Isoamyl nitrite- ^{15}N to the reaction mixture, maintaining a low temperature.
- After the addition is complete, allow the reaction to stir at room temperature for several hours.
- The resulting precipitate of Sodium Azide- $^{15}\text{N}_3$ is collected by filtration.
- Wash the precipitate with dry ether and dry under vacuum to yield a fine, white powder.

Conversion to Potassium Azide- ^{15}N

The synthesized Sodium Azide- $^{15}\text{N}_3$ can be converted to Potassium Azide- ^{15}N through a salt metathesis reaction.

Materials:

- Sodium Azide- $^{15}\text{N}_3$

- Potassium salt (e.g., potassium chloride or potassium sulfate)
- Suitable solvent (e.g., water or ethanol)

Procedure:

- Dissolve Sodium Azide- $^{15}\text{N}_3$ in a minimal amount of the chosen solvent.
- In a separate container, dissolve an equimolar amount of the potassium salt in the same solvent.
- Mix the two solutions. The less soluble salt (sodium chloride or sodium sulfate) will precipitate out of the solution.
- Filter the mixture to remove the precipitate.
- The filtrate, containing the dissolved Potassium Azide- ^{15}N , is then carefully evaporated to dryness to yield the solid product.

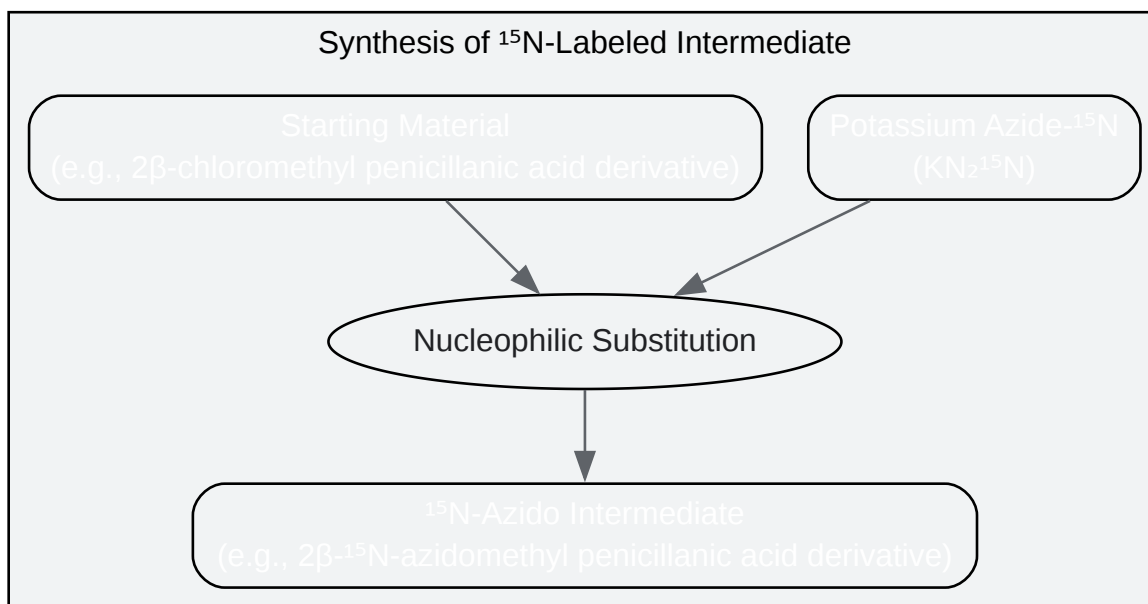
Applications in Research and Drug Development

Potassium Azide- ^{15}N serves as a versatile tool in various research and development areas, primarily due to the utility of the ^{15}N -labeled azide group.

Labeled Intermediate in Drug Synthesis

Potassium Azide- ^{15}N is a key intermediate in the synthesis of isotopically labeled pharmaceutical compounds. A notable example is its use in the preparation of Tazobactam Sodium Salt- $^{13}\text{C}_2, ^{15}\text{N}_1$, a β -lactamase inhibitor. The incorporation of the ^{15}N label allows for detailed pharmacokinetic and metabolic studies of the drug.

Below is a conceptual workflow for the synthesis of a ^{15}N -labeled drug intermediate.



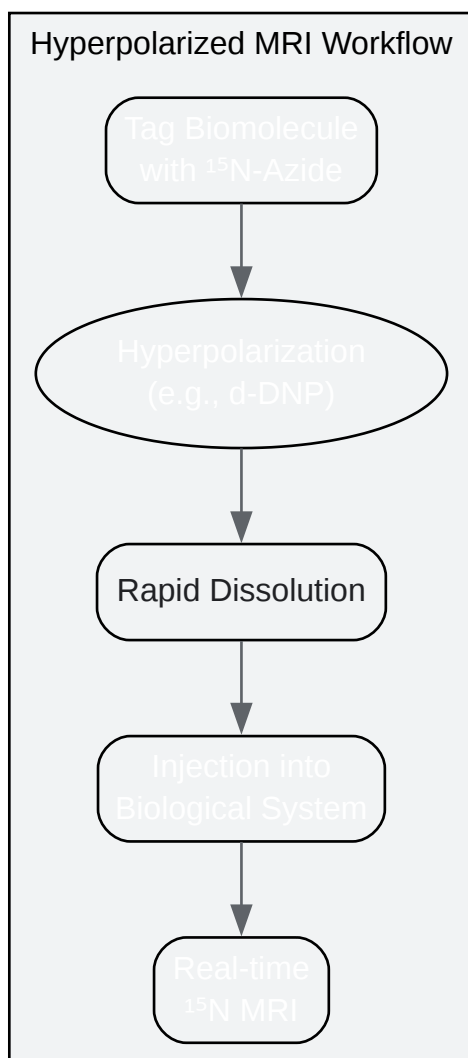
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Synthesis of a ^{15}N -labeled drug intermediate.

Hyperpolarized Magnetic Resonance Imaging (MRI)

^{15}N -labeled azides are highly effective tags for developing long-lived hyperpolarized agents for use in MRI. Hyperpolarization can enhance the NMR signal by several orders of magnitude, enabling real-time in vivo imaging of metabolic and physiological processes. Molecules tagged with $(^{15}\text{N})_3$ -azide have shown long-lasting hyperpolarization lifetimes and high polarization levels in water.

The following diagram illustrates the workflow for a hyperpolarized MRI experiment using a ^{15}N -azide tagged molecule.



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Workflow for hyperpolarized ^{15}N -azide MRI.

Quantitative Data from Hyperpolarization Studies:

The table below summarizes key performance metrics for various $(^{15}\text{N})_3$ -azide-tagged biomolecules in hyperpolarization experiments.

Tagged Molecule	Signal Enhancement (ε)	Polarization Level (P%)	T ₁ Lifetimes (min) at 1 T
(¹⁵ N) ₃ -azidocholine	336,700	11.6	2.6 - 7.6
(¹⁵ N) ₃ -azidoglucose	332,300	11.1	3.0 - 8.1
(¹⁵ N) ₃ -azidotyrosine	142,500	4.9	3.5 - 9.8
(¹⁵ N) ₃ -azidoalanine	80,200	2.8	1.9 - 6.8
(¹⁵ N) ₃ -azidothymidine	196,800	6.8	2.5 - 5.3

Safety and Handling

Potassium azide is a highly toxic and potentially explosive compound that must be handled with extreme caution.

- **Toxicity:** Similar to cyanides, azides are potent inhibitors of cytochrome c oxidase. The oral LD50 in rats is 27 mg/kg.
- **Explosive Hazard:** While less sensitive to shock than heavy metal azides, potassium azide can decompose explosively upon rapid heating.
- **Handling Precautions:**
 - Work in a well-ventilated fume hood.
 - Wear appropriate personal protective equipment (gloves, safety glasses, lab coat).
 - Avoid contact with skin, eyes, and clothing.
 - Do not use metal spatulas, as they can form shock-sensitive metal azides.
 - Avoid contact with acids, which can generate highly toxic and explosive hydrazoic acid.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances such as acids and metals.

- Disposal: Azide waste should be treated with nitrous acid to decompose the azide before disposal. Never pour azide solutions down the drain, as they can react with lead or copper plumbing to form explosive heavy metal azides.

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References

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